

Synthesis of Rotundine B derivatives for structure-activity relationship studies

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Compound of Interest

Compound Name: Rotundine B

Cat. No.: B1259213

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Executive Summary & Nomenclature Clarification

Objective: This guide details the synthetic protocols and Structure-Activity Relationship (SAR) logic for derivatives of Rotundine (L-Tetrahydropalmatine or L-THP).[1]

Critical Nomenclature Alert: In pharmacological literature, "Rotundine" refers to L-Tetrahydropalmatine (L-THP), a tetrahydroprotoberberine alkaloid with potent dopaminergic and analgesic activity.[1] Note: A minor pyridine alkaloid found in *Cyperus rotundus* is occasionally indexed as "**Rotundine B**" (C₁₅H₂₃NO₄) in metabolomics databases.[1][2] However, in drug development and SAR contexts, "Rotundine derivatives" almost exclusively refer to the Tetrahydroprotoberberine (THPB) scaffold. This guide focuses on the high-value THPB scaffold used in antipsychotic and analgesic research.[1]

Target Audience: Medicinal Chemists, Pharmacologists, and Process Chemists.

Chemical Foundation: The THPB Scaffold

The core structure of Rotundine is the tetrahydroprotoberberine (THPB) skeleton. It contains a tetracyclic ring system with two dimethoxy-substituted benzene rings (Rings A and D).[1]

- Core Scaffold: (S)-2,3,9,10-tetramethoxy-5,8,13,13a-tetrahydro-6H-isoquinolino[2,1-b]isoquinoline.[1]
- Key Pharmacophore: The tertiary nitrogen at position 7 and the chirality at C14 (S-configuration is bioactive).[1]
- Therapeutic Targets: Dopamine Receptors (D1, D2, D3), Serotonin Receptors (5-HT1A), and Sigma-1 receptors.

Synthetic Protocols

Protocol A: Total Synthesis of the Core Scaffold (Bischler-Napieralski Route)

Rationale: While L-THP can be extracted from *Stephania* or *Corydalis* species, total synthesis allows for the introduction of non-natural substituents (e.g., halogens, trifluoromethyl) on the A and D rings during the early assembly phase.

Reagents:

- 3,4-Dimethoxyphenethylamine (Starting Material A)[1]
- 3,4-Dimethoxyphenylacetic acid (Starting Material B)[1]
- POCl₃ (Cyclizing agent)
- NaBH₄ (Reducing agent)

Step-by-Step Methodology:

- Amide Formation:
 - Dissolve 3,4-dimethoxyphenethylamine (1.0 eq) and 3,4-dimethoxyphenylacetic acid (1.0 eq) in dry toluene.
 - Reflux in a Dean-Stark apparatus to remove water, or use EDC/HOBt coupling in DCM at RT for 12h.

- Checkpoint: Monitor TLC (SiO₂, 5% MeOH/DCM) for disappearance of amine.
- Yield Target: >90% Amide intermediate.
- Bischler-Napieralski Cyclization:
 - Dissolve the amide in dry acetonitrile or toluene.[\[1\]](#)
 - Add POCl₃ (3.0 eq) dropwise under N₂ atmosphere.[\[1\]](#)
 - Reflux for 2–4 hours.[\[1\]](#) The solution will darken (formation of iminium salt).[\[1\]](#)
 - Evaporate volatiles under reduced pressure to obtain the crude dihydroisoquinoline intermediate.[\[1\]](#)
- Reduction & Ring Closure (The "One-Pot" Variation):
 - Dissolve the crude residue in MeOH.
 - Cool to 0°C. Add NaBH₄ (4.0 eq) in small portions (Exothermic!).
 - Mechanism:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This reduces the imine to an amine and facilitates the Mannich-type cyclization to form the C-ring.[\[1\]](#)
 - Stir at RT for 6h.
- Chiral Resolution (Critical for Bioactivity):
 - The synthetic product is racemic (dl-THP).[\[1\]](#)
 - Dissolve racemate in EtOH.[\[1\]](#) Add (S)-(+)-Camphorsulfonic acid (CSA).[\[1\]](#)
 - Recrystallize the salt to isolate the L-isomer (Rotundine).[\[1\]](#)
 - Validation: Check optical rotation

(c=1, EtOH).[\[1\]](#)

Protocol B: Derivatization for SAR (Demethylation & Alkylation)

Rationale: Modifying the alkoxy groups on Rings A and D is the primary method to tune D1/D2 selectivity and metabolic stability.

Target: Synthesis of 2,3,9,10-modified analogs (e.g., "Rotundine-11-OH" or "Rotundine-2-O-Benzyl").

- Regioselective Demethylation:
 - Reagent: Boron tribromide (BBr₃) in DCM.[\[1\]](#)
 - Condition: -78°C to RT.
 - Selectivity Note: The C9 and C10 positions (Ring D) are generally more reactive than C2/C3.[\[1\]](#) Controlling stoichiometry (1.0 eq vs 4.0 eq) allows mono- vs tetra-demethylation.[\[1\]](#)
 - Quench: Methanol (carefully!).[\[1\]](#)
- O-Alkylation (Library Generation):
 - Take the phenolic intermediate (e.g., 9-hydroxy-THP).[\[1\]](#)
 - Dissolve in DMF with K₂CO₃ (2.0 eq).[\[1\]](#)
 - Add alkyl halide (R-X) (e.g., benzyl bromide, fluoroethyl tosylate).
 - Heat at 60°C for 4h.
 - Purification: Flash column chromatography (Hexane/EtOAc).[\[1\]](#)[\[6\]](#)

Structure-Activity Relationship (SAR) Analysis

The following SAR rules have been consolidated from extensive dopaminergic receptor binding assays.

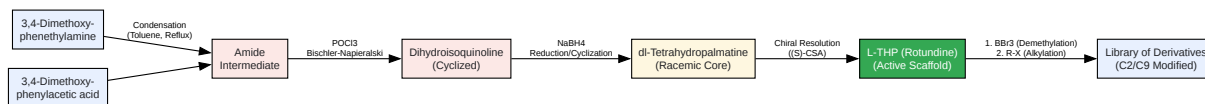
Table 1: SAR Summary for Rotundine Derivatives

Structural Domain	Modification	Effect on Activity (Dopamine D2 Antagonism)	Effect on ADME/Tox
C14 Chirality	S-isomer (L-THP)	High Potency (Active Drug)	Favorable BBB penetration
R-isomer	Low Potency	Lower toxicity, weak sedative	
Ring A (C2, C3)	2,3-Dimethoxy	Baseline Activity	Subject to O-demethylation (CYP2D6)
2,3-Methylenedioxy	Increased Potency (Berberine-like)	Improved metabolic stability	
Ring D (C9, C10)	9-OH (Free phenol)	Decreased D2 affinity	Increased clearance (Phase II conjugation)
9-O-Fluoroethyl	Retained Affinity	Increased Metabolic Stability	
10-O-Benzyl	Decreased Affinity	Steric clash in receptor pocket	
N-Position	Quaternary Salt	Loss of CNS Activity	Cannot cross BBB (Peripheral effects only)

Visualization of Workflows

Figure 1: Synthetic Pathway for Rotundine Derivatives

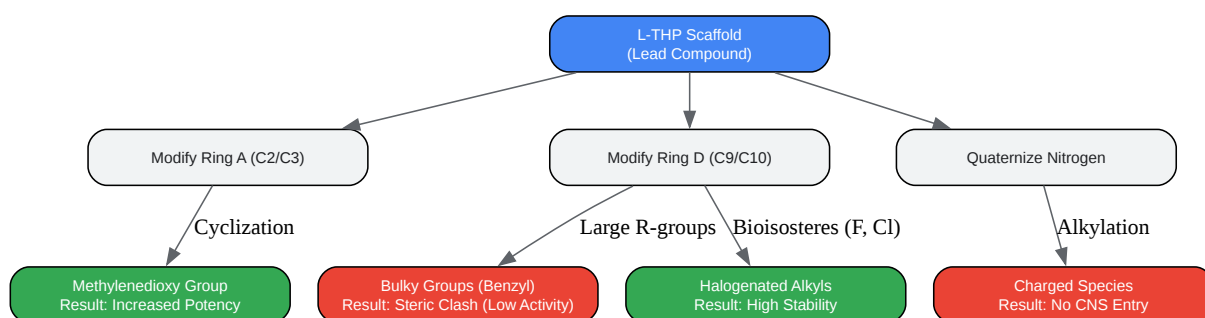
Caption: Modular synthesis via Bischler-Napieralski cyclization followed by late-stage functionalization.[\[1\]](#)



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Figure 2: SAR Decision Tree for Lead Optimization

Caption: Logic flow for optimizing L-THP derivatives based on receptor affinity and metabolic stability.



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[1]

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